

A Comparative Analysis of the Boiling Points of Undecane Isomers

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Compound of Interest

Compound Name: 2,2,3,3-Tetramethylheptane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative study of the boiling points of various isomers of undecane (C₁₁H₂₄). The objective is to furnish researchers, scientists, and drug development professionals with a clear understanding of the structural factors that influence the boiling points of these alkanes, supported by experimental data and methodologies.

Introduction

Undecane is a saturated hydrocarbon with the chemical formula C₁₁H₂₄, and it exists as numerous isomers.^{[1][2]} The arrangement of carbon atoms in these isomers, specifically the degree of branching, significantly impacts their physical properties, most notably their boiling points. This phenomenon is primarily governed by the nature of intermolecular van der Waals forces.^[3]

Factors Influencing Boiling Points of Alkane Isomers

The boiling points of alkanes are determined by the strength of the intermolecular van der Waals forces. Two key factors influence these forces:

- **Molecular Size:** As the number of carbon atoms in an alkane chain increases, the surface area of the molecule also increases. This leads to stronger van der Waals forces and, consequently, a higher boiling point.

- **Molecular Branching:** For isomers with the same number of carbon atoms, the degree of branching plays a crucial role. Increased branching results in a more compact, spherical molecular shape. This reduces the surface area available for intermolecular contact, thereby weakening the van der Waals forces and lowering the boiling point. Straight-chain alkanes, with their larger surface area, experience stronger intermolecular attractions and thus have higher boiling points compared to their branched isomers.

Data Presentation: Boiling Points of Selected C₁₁H₂₄ Isomers

The following table summarizes the boiling points of n-undecane and several of its branched isomers. The data clearly illustrates the trend of decreasing boiling point with increased branching.

Isomer Name	Chemical Structure	Boiling Point (°C)
n-Undecane	CH ₃ (CH ₂) ₉ CH ₃	196 °C[1][4][5]
2-Methyldecane	CH ₃ CH(CH ₃)(CH ₂) ₇ CH ₃	189.3 °C[6][7][8]
3-Methyldecane	CH ₃ CH ₂ CH(CH ₃)(CH ₂) ₆ CH ₃	189.1 °C[9][10]
2,3-Dimethylnonane	CH ₃ CH(CH ₃)CH(CH ₃)(CH ₂) ₅ CH ₃	186.9 °C[11]
2,2-Dimethylnonane	(CH ₃) ₃ C(CH ₂) ₆ CH ₃	177.1 - 178.8 °C[12][13]

Experimental Protocols for Boiling Point Determination

The boiling points cited in this guide are determined through established experimental techniques. The following are detailed methodologies for two common methods.

1. Simple Distillation Method

This method is suitable for determining the boiling point of a liquid with a sufficient sample volume (typically 5 mL or more).

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The flask is gently heated, and the liquid is brought to a boil.
 - The temperature is recorded when the vapor condensation front is stable and there is a steady drip of condensate into the receiving flask. This stable temperature is the boiling point of the liquid.

2. Capillary Method (Siwoloboff Method)

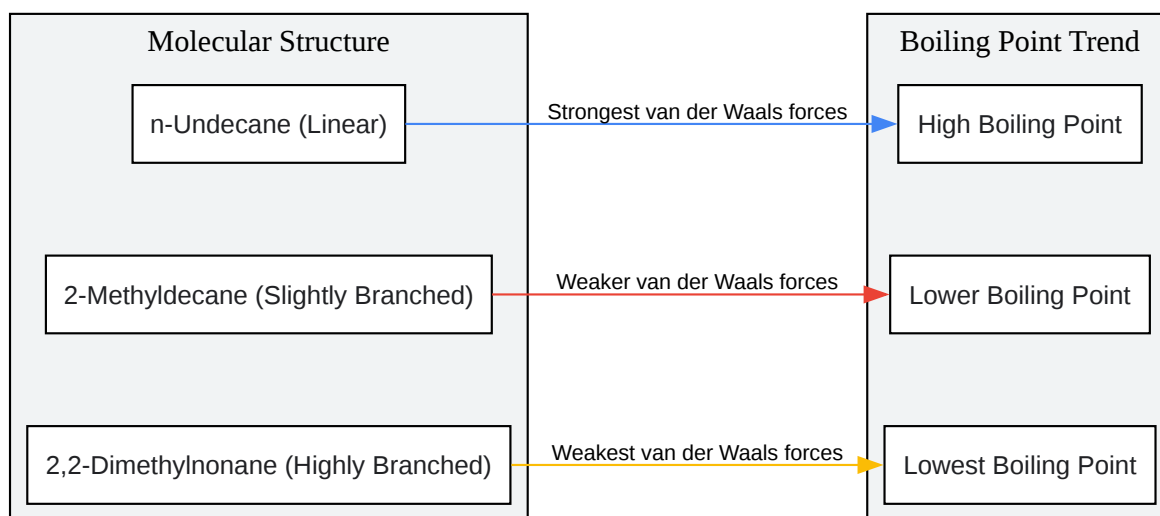
This micro-method is ideal for determining the boiling point of small quantities of a liquid.

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating bath (e.g., oil bath or a Thiele tube), and a means to attach the test tube to the thermometer.
- Procedure:
 - A few drops of the liquid sample are placed in the small test tube.
 - The capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is immersed in the heating bath.
 - The bath is heated slowly. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Visualization of Structure-Boiling Point Relationship

The following diagram illustrates the inverse relationship between the degree of branching in C₁₁H₂₄ isomers and their boiling points.



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